

A Technical Guide to the Solubility and Stability of Pentolinium Tartrate

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Compound of Interest

Compound Name: Pentolinium

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and stability of **pentolinium** tartrate, a nicotinic antagonist formerly used as a ganglionic blocking agent for the treatment of hypertension.[1][2] Understanding the physicochemical properties of this salt is crucial for its handling, formulation development, and analytical characterization.

Core Physicochemical Properties

Pentolinium tartrate is the bitartrate salt of the **pentolinium** cation.[2] It is a crystalline solid with a molecular weight of 538.59 g/mol.[1] The compound is noted to have an acidic taste and is non-hygroscopic.[1]

Solubility Profile

Pentolinium tartrate exhibits high aqueous solubility, a critical factor for its formulation and bioavailability. The solubility in various solvents is summarized in the table below. It is freely soluble in water; one gram of the salt dissolves in just 0.4 ml of water.[1] In contrast, its solubility in ethanol is significantly lower, and it is practically insoluble in non-polar organic solvents like ether and chloroform.[1] A 10% aqueous solution of **pentolinium** tartrate has a pH of approximately 3.5.[1] One source suggests solubility in DMSO and insolubility in water, which contradicts other available data and should be treated with caution.[3]

Solvent	Solubility	Reference
Water	1 g in 0.4 mL (Freely Soluble)	[1]
Ethanol	1 g in 810 mL	[1]
Ether	Insoluble	[1]
Chloroform	Insoluble	[1]
25% aq. Polyvinylpyrrolidone	Freely Soluble	[1]
DMSO	Soluble	[3]

Stability Characteristics

The stability of a pharmaceutical salt is a critical parameter that influences its shelf-life, storage conditions, and therapeutic efficacy. While **pentolinium** tartrate is described as non-hygroscopic, environmental factors can still impact its integrity over time.[1]

Key Stability Considerations:

- **pH:** The stability of **pentolinium** tartrate in solution is influenced by pH. As a salt of a strong base (**pentolinium** cation) and a weak acid (tartaric acid), the pH of its aqueous solution is acidic, around 3.5 for a 10% solution.[1] Deviations from this pH could potentially lead to the degradation of the tartrate moiety or other chemical transformations.
- **Temperature:** Elevated temperatures can accelerate chemical degradation reactions.[4][5] Stability studies, including accelerated stability testing at elevated temperatures, are essential to predict the long-term stability of **pentolinium** tartrate and establish appropriate storage conditions.[4]
- **Light:** Exposure to light, particularly UV radiation, can induce photolytic degradation in susceptible molecules.[4][6] Photostability testing is a crucial component of stability studies to determine if the drug substance requires protection from light.[4]
- **Humidity:** Although described as non-hygroscopic, moisture can still affect the physical and chemical stability of solid dosage forms.[6][7] For hygroscopic drugs, moisture can lead to deliquescence, changes in crystal form, and accelerated chemical degradation.[6][8]

Experimental Protocols

Standardized experimental protocols are vital for obtaining reliable and reproducible data on solubility and stability.

Equilibrium Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.^[9]^[10]

Protocol:

- Preparation: Add an excess amount of **pentolinium** tartrate to a known volume of the desired solvent (e.g., water, ethanol) in a sealed, inert container (e.g., glass vial).
- Equilibration: Agitate the suspension at a constant, controlled temperature for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached.^[9]
- Phase Separation: Separate the undissolved solid from the saturated solution by centrifugation or filtration. This step is critical to prevent solid particles from interfering with the analysis.^[9]
- Quantification: Analyze the concentration of **pentolinium** tartrate in the clear supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.^[11]^[12]

Stability Indicating Method Development and Stress Testing

A stability-indicating analytical method is crucial to separate the intact drug from its potential degradation products.

Protocol:

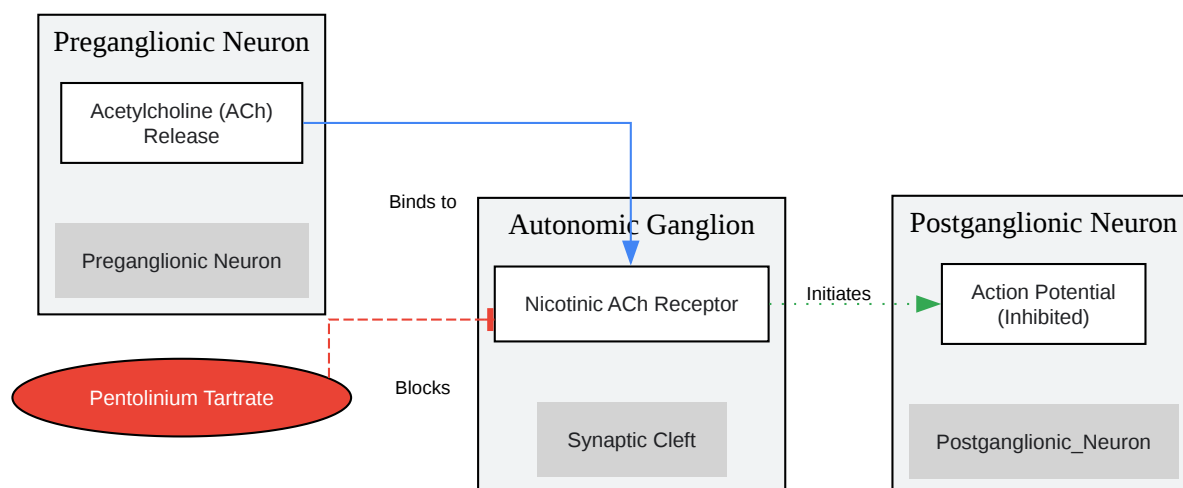
- Method Development: Develop a robust analytical method, typically a reverse-phase HPLC method, capable of resolving **pentolinium** tartrate from its potential degradants.^[11]^[12]

- Forced Degradation Studies: Subject **pentolinium** tartrate to various stress conditions to intentionally induce degradation. This helps in identifying potential degradation pathways and validating the stability-indicating nature of the analytical method.[13][14]
 - Acid Hydrolysis: Treat with a solution of hydrochloric acid.
 - Base Hydrolysis: Treat with a solution of sodium hydroxide.
 - Oxidative Degradation: Treat with a solution of hydrogen peroxide.
 - Thermal Degradation: Expose the solid or solution to elevated temperatures.
 - Photodegradation: Expose the solid or solution to UV and visible light.[4]
- Analysis: Analyze the stressed samples using the developed analytical method to identify and quantify the degradation products.

Visualizations

Mechanism of Action: Ganglionic Blockade

Pentolinium acts as a nicotinic antagonist at the nicotinic acetylcholine receptors in autonomic ganglia.[2][15] This blockade inhibits the transmission of nerve impulses, leading to a reduction in sympathetic and parasympathetic tone.

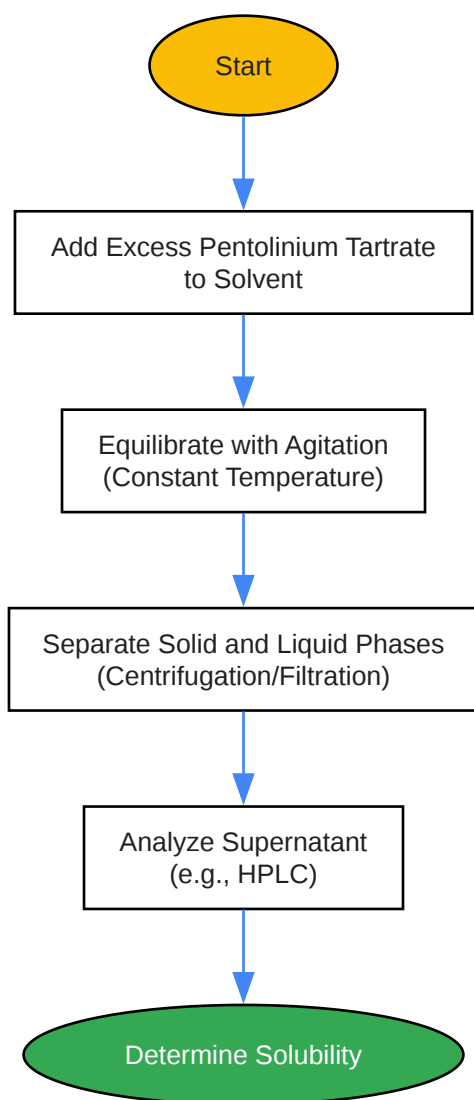


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Caption: **Pentolinium** tartrate blocks nicotinic acetylcholine receptors.

Experimental Workflow: Solubility Determination

The following diagram illustrates the key steps in determining the equilibrium solubility of **pentolinium** tartrate.



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Caption: Workflow for equilibrium solubility determination.

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